

Dibromiodomethane: A Technical Guide to Safety and Handling

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Compound of Interest

Compound Name: *Dibromiodomethane*

Cat. No.: *B121520*

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a summary of safety and handling information for **dibromiodomethane** based on available data for structurally similar compounds. A specific Safety Data Sheet (SDS) for **dibromiodomethane** was not located during the compilation of this guide. Therefore, the information presented should be considered a conservative estimation of potential hazards. All laboratory work should be conducted under the guidance of a qualified safety professional and after a thorough, substance-specific risk assessment.

Executive Summary

Dibromiodomethane (CHBr_2I) is a trihalomethane of interest in various chemical syntheses. Due to the presence of bromine and iodine, it is anticipated to have significant toxicological properties.^[1] This guide provides a comprehensive overview of the presumed safety and handling precautions for **dibromiodomethane**, based on data from analogous compounds such as dibromomethane, bromiodomethane, and other brominated and iodinated disinfection byproducts. The consensus from available data suggests that compounds containing both bromine and iodine can exhibit greater cytotoxicity and genotoxicity.^[1] This necessitates stringent adherence to safety protocols to minimize exposure.

Hazard Identification and Classification

While specific hazard classifications for **dibromiodomethane** are not established, based on data for similar compounds, it should be treated as a hazardous substance with the potential

for the following:

- Acute Toxicity: Likely harmful if swallowed, in contact with skin, or if inhaled.
- Skin Corrosion/Irritation: Expected to cause skin irritation.^[2]
- Serious Eye Damage/Eye Irritation: Likely to cause serious eye irritation.
- Carcinogenicity: May be a suspected carcinogen, as other trihalomethanes have been classified as such.
- Specific Target Organ Toxicity (Single Exposure): May cause respiratory irritation.
- Aquatic Toxicity: Presumed to be toxic to aquatic life with long-lasting effects.

Physical and Chemical Properties

The following table summarizes the physical and chemical properties of compounds structurally related to **dibromoiodomethane**. These values should be used as estimates for risk assessment purposes.

Property	Dibromomethane	Bromoiodomethane	Dibromochloromethane	1,2-Dibromoethane
Molecular Formula	CH ₂ Br ₂	CH ₂ BrI	CHBr ₂ Cl	C ₂ H ₄ Br ₂
Molecular Weight	173.83 g/mol	Not Available	Not Available	Not Available
Appearance	Clear, colorless to pale yellow liquid	Colorless, clear liquid	Yellow-orange liquid	Colorless liquid
Odor	Sweetish odor	No data available	Sweet odor	Sweet odor
Boiling Point	97 °C	138 - 141 °C	115 - 120 °C	131 - 132 °C
Melting Point	-53 °C	No data available	-22 °C	9 - 10 °C
Specific Gravity	2.48 g/mL	2.93 g/cm ³	2.451	2.173
Vapor Pressure	35 mm Hg @ 20 °C	No data available	No data available	11 mmHg @ 25 °C
Vapor Density	6.05 (air=1)	No data available	7.2	6.5 (Air = 1.0)
Solubility in Water	1.1 g/100g H ₂ O @ 25°C	No data available	No information available	No information available
Flash Point	Not Available	No data available	No information available	> 104 °C

Exposure Controls and Personal Protection

Engineering controls and personal protective equipment (PPE) are critical for minimizing exposure to **dibromoiodomethane**.

Engineering Controls

- Ventilation: Work should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.

- **Containment:** Use of a glove box for highly sensitive or large-scale operations should be considered.
- **Safety Showers and Eyewash Stations:** These must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

- **Eye and Face Protection:** Chemical safety goggles or a face shield are mandatory.
- **Skin Protection:**
 - **Gloves:** Wear appropriate chemical-resistant gloves (e.g., nitrile, neoprene). Consult glove manufacturer's data for specific breakthrough times.
 - **Clothing:** A lab coat or chemical-resistant apron should be worn. For larger quantities or tasks with a high risk of splashing, chemical-resistant coveralls may be necessary.
- **Respiratory Protection:** If working outside of a fume hood or if ventilation is inadequate, a NIOSH-approved respirator with an appropriate organic vapor cartridge is required.

Handling and Storage

Handling Procedures

- Wash hands thoroughly after handling.
- Avoid contact with eyes, skin, and clothing.
- Avoid breathing vapors or mists.
- Use only in a well-ventilated area or under a chemical fume hood.
- Keep containers tightly closed when not in use.
- Take off immediately all contaminated clothing and wash it before reuse.

Storage Conditions

- Store in a cool, dry, and well-ventilated place away from incompatible materials.
- Keep containers tightly closed to prevent leakage.
- The container should be stored in an upright position.
- Protect from light, as it is noted as a light-sensitive compound.
- Store in a locked cabinet or other secure area.
- Incompatible Materials: Strong oxidizing agents, strong acids, strong bases, strong reducing agents, and metals.

First Aid Measures

Immediate medical attention is crucial in all cases of exposure.

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting unless directed by medical personnel. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Spill and Disposal Procedures

Spill Response

- Evacuate the area and ensure adequate ventilation.
- Wear appropriate PPE as outlined in Section 4.2.
- Absorb the spill with an inert material such as vermiculite, sand, or earth.
- Collect the absorbed material into a suitable, labeled container for disposal.
- Do not allow the spill to enter drains or waterways.

Waste Disposal

- Dispose of waste material at an approved waste disposal plant in accordance with local, state, and federal regulations.
- Do not dispose of down the drain or with household waste.

Toxicological Information

Specific toxicological data for **dibromoiodomethane** is not readily available. However, iodinated and brominated disinfection byproducts are known to be more toxic than their chlorinated counterparts. Studies on related compounds indicate potential for liver and kidney damage, as well as carcinogenic effects with long-term exposure.

Experimental Protocols and Visualizations

Risk Assessment Workflow

The following diagram illustrates a logical workflow for assessing the risks associated with handling **dibromoiodomethane**.

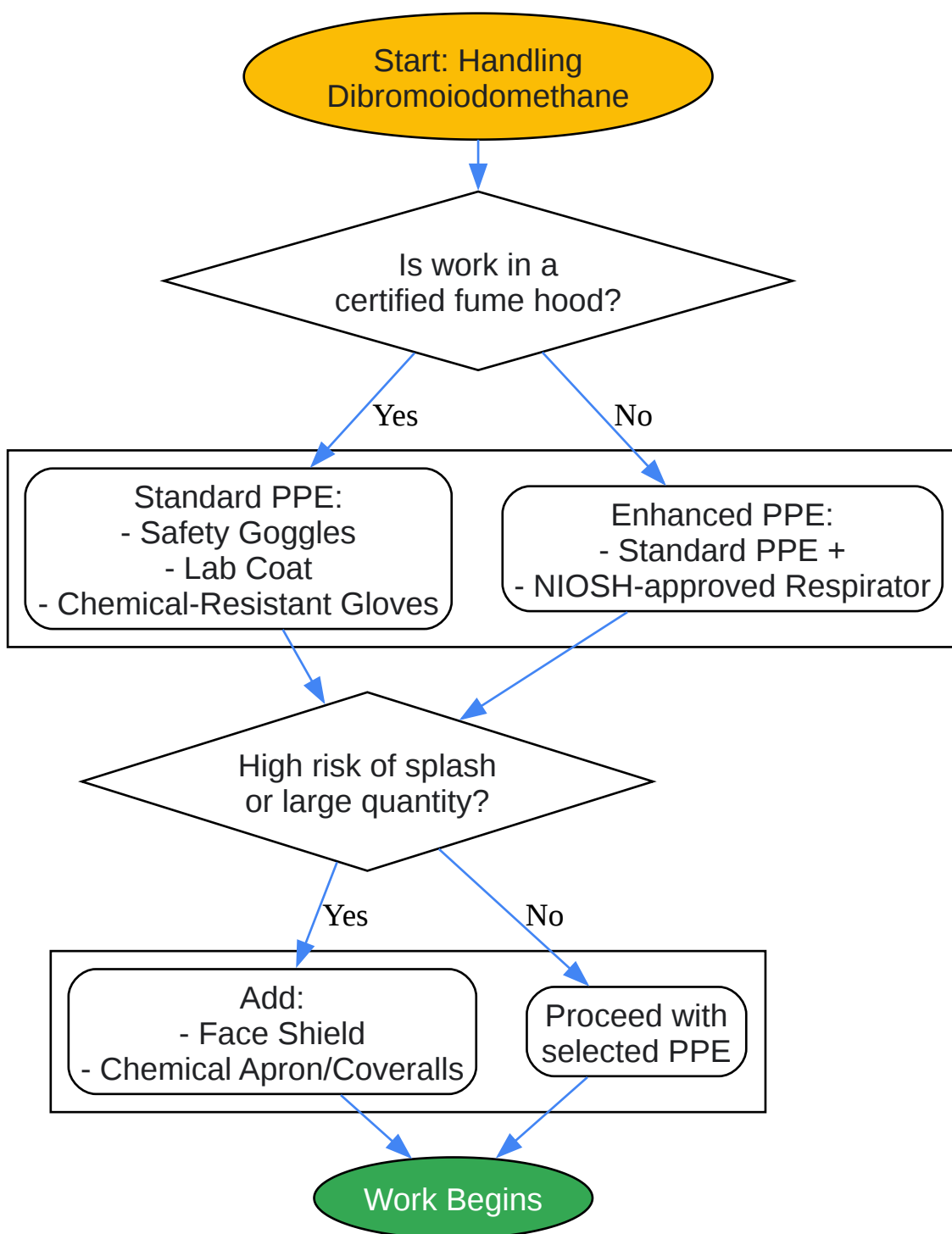


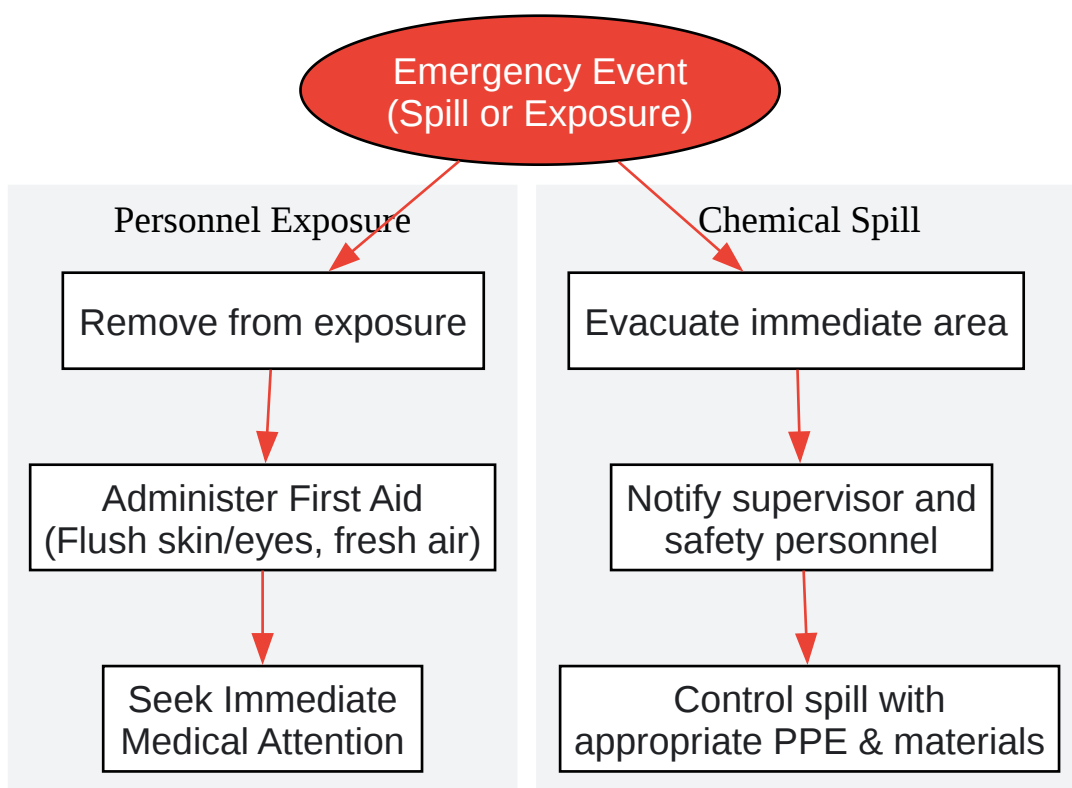
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Caption: Risk assessment workflow for handling **dibromiodomethane**.

PPE Selection Decision Tree

This diagram provides a decision-making framework for selecting the appropriate personal protective equipment.





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References

- 1. Toxic impact of bromide and iodide on drinking water disinfected with chlorine or chloramines - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
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